

Chemical properties and structure of Blasticidine S hydrochloride

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Compound of Interest

Compound Name: *Blasticidine S hydrochloride*

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Blasticidin S Hydrochloride: A Technical Guide for Researchers

Blasticidin S hydrochloride is a potent nucleoside antibiotic isolated from *Streptomyces griseochromogenes*.^{[1][2]} It is a valuable tool in molecular biology and drug development, primarily utilized as a selection agent for cells genetically modified to express the blasticidin S resistance genes, bsr or BSD.^{[1][2]} This guide provides an in-depth overview of its chemical properties, structure, mechanism of action, and relevant experimental protocols for its application in scientific research.

Chemical Properties and Structure

Blasticidin S hydrochloride is a white, solid powder.^[1] It is a nucleoside antibiotic belonging to the aminoacylnucleoside class.^[3] The hydrochloride salt of blasticidin S is the form routinely available to researchers.^[4]

Table 1: Physicochemical Properties of Blasticidin S Hydrochloride

Property	Value	References
CAS Number	3513-03-9	[4] [5]
Molecular Formula	$C_{17}H_{26}N_8O_5 \cdot HCl$	[1] [6]
Molecular Weight	458.9 g/mol	[1] [7]
Appearance	White powder/Colorless crystals	[1] [8] [9]
Melting Point	235-236 °C (with decomposition)	[9]
Purity	≥95% (HPLC)	[4]

Table 2: Solubility of Blasticidin S Hydrochloride

Solvent	Solubility	References
Water	Soluble (e.g., 10 mg/mL)	[1] [4] [6]
Acetic Acid	Soluble	[1]
Ethanol	Insoluble	[7]
DMSO	Insoluble	[7]

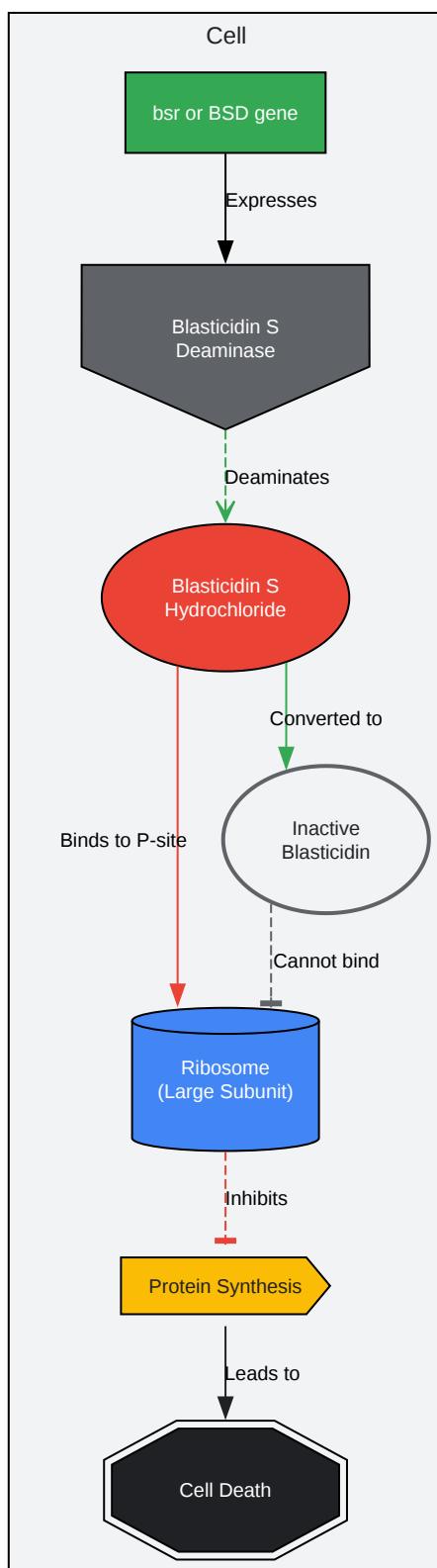
Table 3: Stability and Storage of Blasticidin S Hydrochloride

Condition	Stability	References
Solid	Stable for up to 9 months when stored at -20°C. Shipped at room temperature.	[1] [10]
Aqueous Stock Solution (5-10 mg/mL)	Stable for 1-2 weeks at 4°C and 6-8 weeks at -20°C. Avoid freeze-thaw cycles.	[1] [11]
Medium Containing Blasticidin	Stable for up to 2 weeks at 4°C.	[1] [11]
pH	Stable in solutions with a pH of 5-7. Unstable at a pH less than 4 and in alkaline conditions. The pH of aqueous solutions should not exceed 7.0 to prevent inactivation.	[1] [9]

Mechanism of Action

Blasticidin S hydrochloride is a potent inhibitor of protein synthesis in both prokaryotic and eukaryotic cells.[\[1\]](#)[\[2\]](#)[\[12\]](#) Its primary mechanism of action involves binding to the P-site of the large ribosomal subunit.[\[13\]](#)[\[14\]](#) This binding interferes with the peptidyl transfer reaction, a critical step in polypeptide chain elongation, and inhibits the termination of translation.[\[7\]](#)[\[15\]](#) [\[16\]](#) By disrupting peptide bond formation, Blasticidin S effectively halts the synthesis of new proteins, leading to cell death.[\[2\]](#)[\[13\]](#)

Resistance to Blasticidin S is conferred by the expression of blasticidin S deaminase genes, such as *bsr* (from *Bacillus cereus*) or *BSD* (from *Aspergillus terreus*).[\[1\]](#)[\[16\]](#) These enzymes catalyze the deamination of the cytosine ring in Blasticidin S, converting it into a non-toxic deaminohydroxy derivative.[\[1\]](#)[\[16\]](#)

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Caption: Mechanism of action of Blasticidin S and the resistance mechanism.

Experimental Protocols

A critical step in utilizing Blasticidin S hydrochloride for cell selection is determining the optimal concentration, which can vary depending on the cell line.[\[17\]](#) This is achieved by performing a kill curve experiment.

Protocol: Determining Optimal Blasticidin S Concentration (Kill Curve)

This protocol is a general guideline and should be optimized for specific cell lines and experimental conditions.

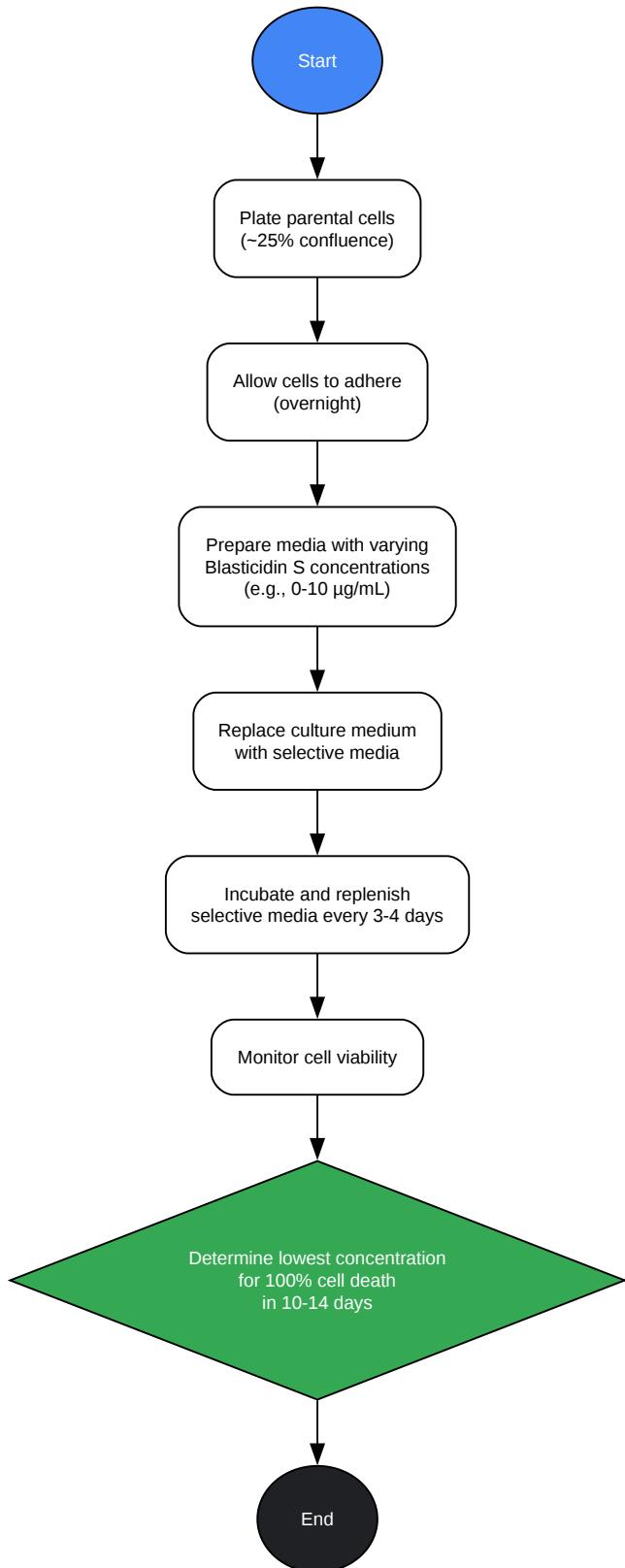
Materials:

- Parental (non-resistant) cell line
- Complete cell culture medium
- Blasticidin S hydrochloride stock solution (e.g., 10 mg/mL in sterile water)[\[17\]](#)
- Sterile 24-well or 96-well tissue culture plates
- Sterile phosphate-buffered saline (PBS)

Procedure:

- Cell Seeding: Plate the parental cells at a density of approximately 25% confluence in a 24-well or 96-well plate.[\[1\]](#)[\[18\]](#) Allow the cells to adhere overnight.
- Preparation of Selective Media: Prepare a series of dilutions of Blasticidin S hydrochloride in the complete culture medium. A typical starting range for mammalian cells is 0, 2, 4, 6, 8, and 10 µg/mL.[\[1\]](#)
- Treatment: The next day, replace the culture medium with the prepared selective media containing varying concentrations of Blasticidin S.
- Incubation and Observation: Replenish the selective media every 3-4 days and monitor the percentage of surviving cells.[\[1\]](#)[\[18\]](#)

- Determination of Optimal Concentration: The optimal concentration is the lowest concentration of Blasticidin S that results in complete cell death within 10-14 days.[1][18]



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Caption: Experimental workflow for a kill curve analysis.

Recommended Concentrations for Selection

The following table provides general concentration ranges for the selection of resistant cells. However, it is crucial to perform a kill curve for each specific cell line and experimental setup.

Table 4: Recommended Blasticidin S Hydrochloride Concentrations for Selection

Organism/Cell Type	Recommended Concentration Range	References
Mammalian Cells	2-10 µg/mL (varies with cell line)	[1][13]
CHO (Chinese Hamster Ovary)	5-10 µg/mL	[2]
HEK 293 (Human Embryonic Kidney)	5-15 µg/mL	[2]
E. coli	50-100 µg/mL (in low salt LB medium)	[1][10]
Yeast	25-300 µg/mL	[1][10]

Note on E. coli Selection: For the selection of Blasticidin-resistant E. coli, it is essential to use a low salt LB medium (NaCl concentration should not exceed 5 g/L).[1][10] Higher salt concentrations can inhibit the activity of Blasticidin S.[10][11]

Applications in Research

Blasticidin S hydrochloride is a versatile tool with several applications in molecular biology and drug development:

- Selection of Transfected/Transduced Cells: Its most common application is for the selection and maintenance of mammalian, yeast, and bacterial cells that have been successfully engineered to express blasticidin resistance genes.[2][19]

- Antifungal, Antiviral, and Antitumor Studies: Due to its potent inhibitory effect on protein synthesis, Blasticidin S has been investigated for its potential as an antifungal, antiviral, and antitumor agent.[2][4]
- Genome Editing: It plays a role in genome editing workflows, such as those utilizing the CRISPR/Cas9 system, for the selection of successfully edited cells.[2][14]

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